

# Application Note and Protocol: Calculating Enzyme Activity from Ala-Phe-Lys-AMC Data

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ala-Phe-Lys-AMC*

Cat. No.: *B568614*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Fluorogenic peptide substrates are essential tools for measuring enzyme activity in a continuous and highly sensitive manner. The substrate, Alanine-Phenylalanine-Lysine-7-amido-4-methylcoumarin (**Ala-Phe-Lys-AMC**), is a valuable tool for assaying the activity of proteases that exhibit specificity for lysine at the P1 position of the cleavage site. Upon enzymatic cleavage of the amide bond between the peptide and the 7-amido-4-methylcoumarin (AMC) fluorophore, the highly fluorescent AMC is released. The increase in fluorescence intensity is directly proportional to the enzyme's activity and can be monitored in real-time. This application note provides a detailed protocol for determining the activity of proteases, such as plasmin and trypsin, using **Ala-Phe-Lys-AMC**. It includes procedures for sample preparation, assay execution, and data analysis, complete with illustrative data and visualizations to guide the user.

## Principle of the Assay

The core of this assay is the enzymatic hydrolysis of the non-fluorescent substrate **Ala-Phe-Lys-AMC**. A protease that recognizes and cleaves the peptide sequence after the Lysine residue liberates the AMC fluorophore. The free AMC molecule exhibits significant fluorescence when excited with ultraviolet light (typically around 360-380 nm), with a strong emission peak in the blue range (approximately 440-460 nm). The rate of increase in fluorescence is directly proportional to the rate of substrate cleavage and thus to the enzyme's activity. By creating a

standard curve with known concentrations of free AMC, the measured relative fluorescence units (RFU) can be converted into the molar amount of product formed, allowing for the quantitative determination of enzyme activity.

## Experimental Protocols

### Materials and Reagents

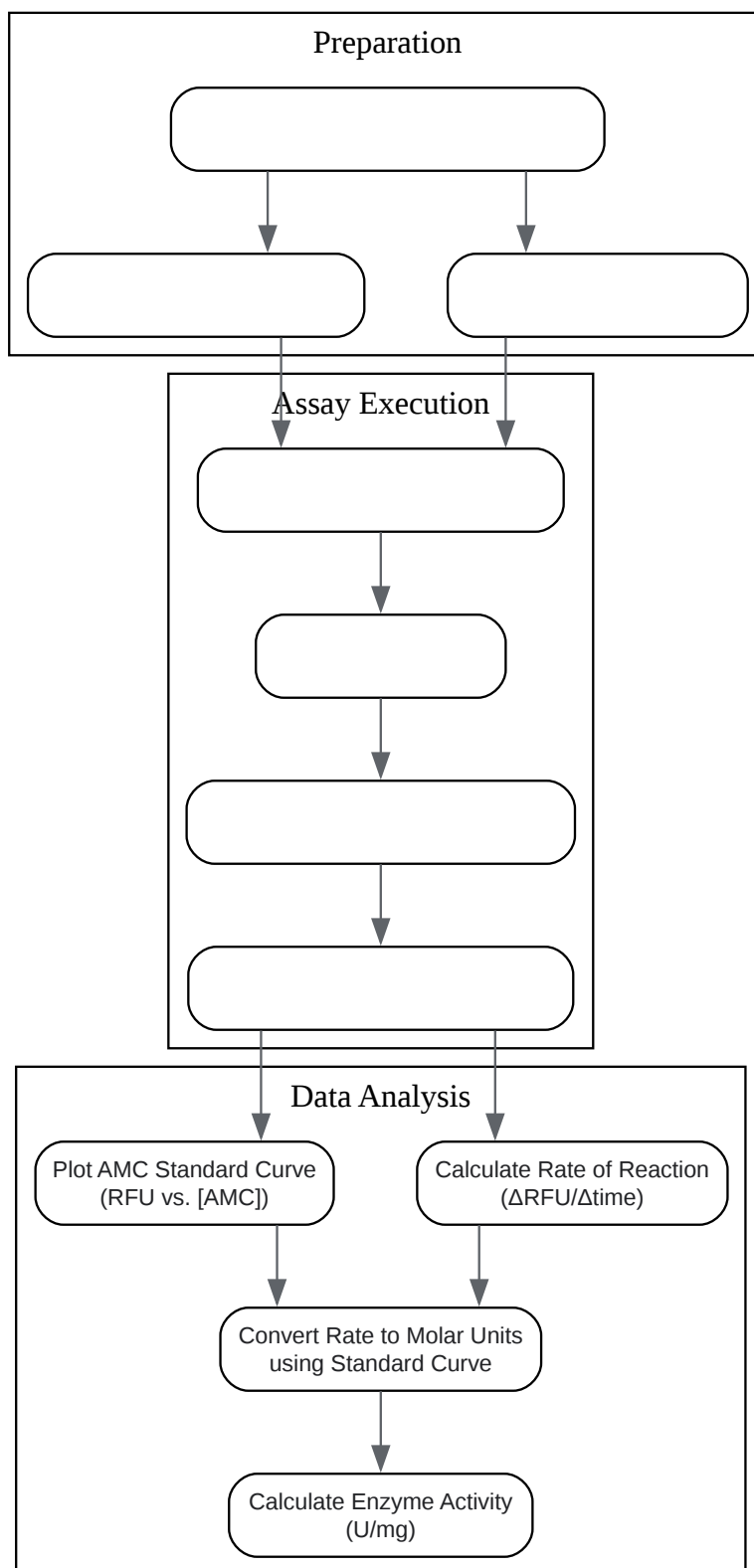
- **Ala-Phe-Lys-AMC** trifluoroacetate salt
- Enzyme (e.g., human plasmin, bovine trypsin)
- 7-Amino-4-methylcoumarin (AMC) standard
- Assay Buffer (e.g., 50 mM Tris-HCl, 100 mM NaCl, pH 8.0)
- Enzyme Dilution Buffer (e.g., Assay Buffer with 0.1% (w/v) bovine serum albumin)
- DMSO (for dissolving substrate and standard)
- Black, flat-bottom 96-well microplate
- Fluorescence microplate reader with excitation and emission filters for ~380 nm and ~460 nm, respectively
- Standard laboratory equipment (pipettes, tubes, etc.)

### Preparation of Reagents

- **Ala-Phe-Lys-AMC** Substrate Stock Solution (10 mM): Dissolve the **Ala-Phe-Lys-AMC** trifluoroacetate salt in DMSO to a final concentration of 10 mM. Store in aliquots at -20°C, protected from light.
- AMC Standard Stock Solution (1 mM): Dissolve the 7-Amino-4-methylcoumarin in DMSO to a final concentration of 1 mM. Store in aliquots at -20°C, protected from light.
- Enzyme Stock Solution: Prepare a stock solution of the enzyme in an appropriate buffer (refer to the manufacturer's instructions). Determine the protein concentration of the stock solution. Store aliquots at -80°C.

- **Working Solutions:** On the day of the experiment, thaw the required aliquots of substrate, standard, and enzyme. Prepare dilutions in the appropriate buffers as described in the protocols below. Keep all enzyme solutions on ice.

## Experimental Workflow



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Note and Protocol: Calculating Enzyme Activity from Ala-Phe-Lys-AMC Data]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b568614#calculating-enzyme-activity-from-ala-phe-lys-amc-data>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)